

Ethyl 4-pyridylacetate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethyl 4-pyridylacetate

Cat. No.: B032410

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CAS Number: 54401-85-3 Molecular Formula: $C_9H_{11}NO_2$

This technical guide provides an in-depth overview of **Ethyl 4-pyridylacetate**, a versatile building block in medicinal chemistry and drug development. The document is intended for researchers, scientists, and professionals in the pharmaceutical industry, offering a comprehensive summary of its chemical properties, synthesis, and applications, with a focus on its role as a precursor in the development of therapeutic agents.

Core Chemical and Physical Data

Ethyl 4-pyridylacetate is a pyridine derivative with a molecular weight of 165.19 g/mol ^[1] It is a key intermediate in the synthesis of a variety of more complex molecules. A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source
CAS Number	54401-85-3	[1]
Molecular Formula	C ₉ H ₁₁ NO ₂	[1]
Molecular Weight	165.19 g/mol	[1]
Appearance	Colorless to off-white liquid	ChemicalBook
Melting Point	18-19 °C	ChemicalBook
Boiling Point	127-128 °C at 14 mmHg	ChemicalBook
Density	1.079 g/mL at 25 °C	ChemicalBook
Refractive Index	1.499 at 20 °C	ChemicalBook

Synthesis of Ethyl 4-pyridylacetate

A common method for the synthesis of **Ethyl 4-pyridylacetate** is through the Fischer esterification of 4-pyridylacetic acid with ethanol in the presence of a strong acid catalyst.

Experimental Protocol: Esterification of 4-Pyridylacetic Acid

Materials:

- 4-Pyridylacetic acid
- Anhydrous ethanol
- Concentrated sulfuric acid
- Sodium hydroxide solution
- Saturated aqueous sodium carbonate
- Ethyl acetate

Procedure:

- A solution of 4-pyridylacetic acid is prepared in anhydrous ethanol.
- Concentrated sulfuric acid is carefully added to the solution.
- The mixture is refluxed for 18 hours.
- After reflux, the solution is cooled to 0 °C.
- The cooled solution is neutralized by the addition of sodium hydroxide solution and saturated aqueous sodium carbonate.
- The product is extracted with ethyl acetate.
- The ethyl acetate extract is concentrated in vacuo to yield **Ethyl 4-pyridylacetate**.

Applications in Drug Development

Ethyl 4-pyridylacetate serves as a crucial starting material in the synthesis of several classes of pharmaceutical compounds. Its pyridine ring and reactive ester group allow for a variety of chemical modifications, making it a valuable scaffold in medicinal chemistry.

Precursor to Rogletimide (Aromatase Inhibitor)

Ethyl 4-pyridylacetate is a key precursor in the synthesis of Rogletimide, a non-steroidal aromatase inhibitor that has been investigated for the treatment of breast cancer.[2] The synthesis involves the base-catalyzed alkylation of **Ethyl 4-pyridylacetate**, followed by a conjugate addition and intramolecular cyclization.[2]

Intermediate for Phosphodiesterase 4 (PDE4) Inhibitors

This compound is also utilized as a reactant in the synthesis of triarylethane phosphodiesterase 4 (PDE4) inhibitors.[3] PDE4 inhibitors are a class of drugs with anti-inflammatory effects and are being explored for the treatment of chronic obstructive pulmonary disease (COPD) and other inflammatory conditions.[4][5]

Potential Anticonvulsant and Neuropathic Pain Attenuating Properties

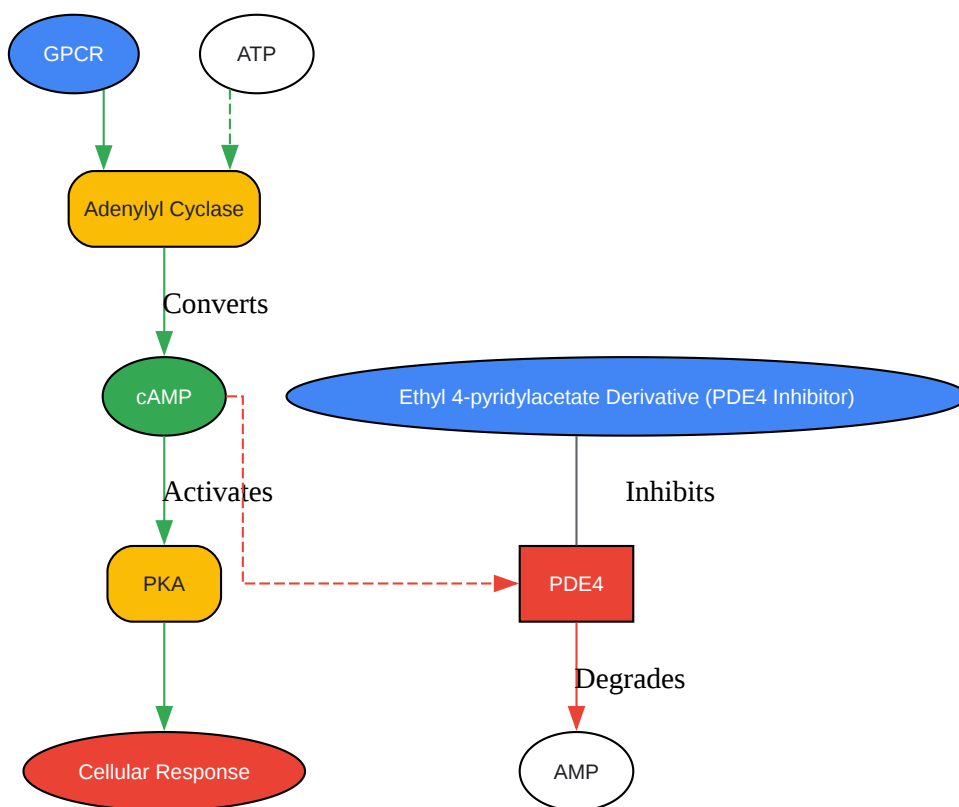
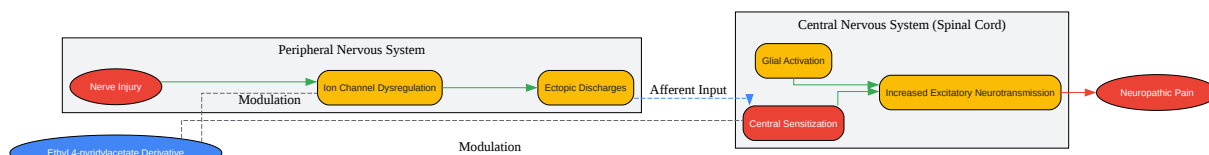
Some studies have indicated that **Ethyl 4-pyridylacetate** itself may possess potential as an anticonvulsant and may have properties that attenuate neuropathic pain.^[3] However, detailed quantitative data on its biological activity, such as IC₅₀ or ED₅₀ values, are not extensively reported in the available literature.

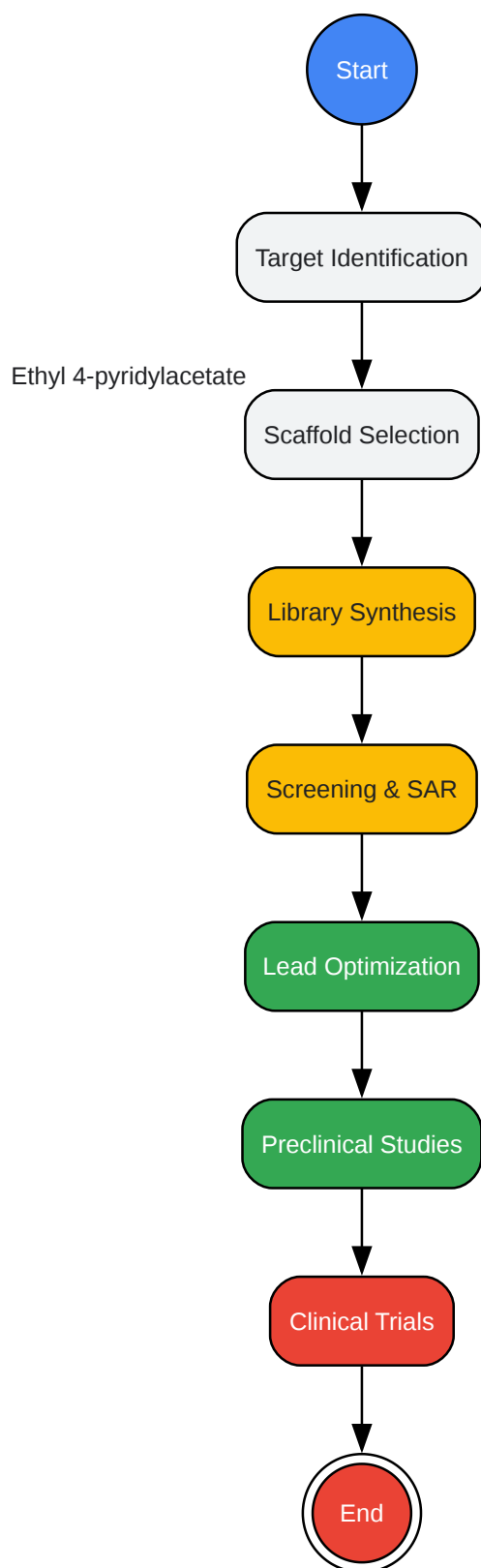
Signaling Pathways

Given its role as a precursor to drugs targeting specific pathways and its own potential biological activities, understanding the relevant signaling pathways is crucial for its application in drug discovery.

Role in Neuropathic Pain Signaling

The potential neuropathic pain-attenuating properties of **Ethyl 4-pyridylacetate** suggest its interaction with pathways involved in pain perception. Neuropathic pain is characterized by neuronal hyperexcitability, and key mechanisms involve the altered function of ion channels and signaling cascades in both peripheral and central neurons.^{[6][7]}





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